Application Notes and Protocols for Tei 9647 Stock Solution Preparation

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Compound of Interest	
Compound Name:	*Tei 9647*
CAS No.:	*173388-20-0*
Cat. No.:	*B1682006*

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These application notes provide a detailed protocol for the preparation of **Tei 9647** stock solutions for use in various cell-based assays. **Tei 9647** is a potent and specific vitamin D receptor (VDR) antagonist, inhibiting VDR/VDRE-mediated genomic actions of $1\alpha,25(OH)_2D_3$. [1] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties and Data

A summary of the key physicochemical properties of **Tei 9647** is presented in the table below for easy reference and calculation.

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Property	Value	Source
Chemical Formula	$C_{27}H_{38}O_4$	[1][2][3]
Molecular Weight	426.59 g/mol	[1][3]
Appearance	White to yellow solid powder	[4]
Solubility in DMSO	100 mg/mL (234.42 mM)	[1][4]

Recommended Solvents and Storage

Solvent: For cell-based assays, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing **Tei 9647** stock solutions.[1][4] It is crucial to use anhydrous, high-purity DMSO to ensure the stability and solubility of the compound. Hygroscopic DMSO can significantly impact solubility.[1]

Storage: Proper storage is essential to maintain the integrity of **Tei 9647**.

- Solid Compound: Store at -20°C for up to 3 years or at 4°C for up to 2 years, protected from light and moisture.[4]
- Stock Solutions (in DMSO): Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4] Solutions should be protected from light.[4]

Experimental Protocol: Preparation of a 10 mM **Tei 9647** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tei 9647** in DMSO. This concentration is a common starting point for serial dilutions to achieve desired working concentrations for cell-based assays.

Materials:

- **Tei 9647** solid powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

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- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath sonicator

Procedure:

- Equilibrate Reagents: Allow the vial of **Tei 9647** and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weigh **Tei 9647**: Accurately weigh the desired amount of **Tei 9647** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.266 mg of **Tei 9647**.
  - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
  - Mass (mg) = 10 mmol/L x 0.001 L x 426.59 g/mol = 4.2659 mg
- Dissolve in DMSO: Add the appropriate volume of DMSO to the vial containing the **Tei 9647** powder. For 4.266 mg of **Tei 9647**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, use a water bath sonicator to aid dissolution.[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquot for Storage: Dispense the stock solution into smaller, single-use, light-protected aliquots (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
- Store Properly: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][4]

Quantitative Data for Stock Solution Preparation:

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Desired Stock Concentration	Mass of Tei 9647 for 1 mL	Volume of DMSO	Molar Concentration (mM)
1 mM	0.427 mg	1 mL	1
5 mM	2.133 mg	1 mL	5
10 mM	4.266 mg	1 mL	10
20 mM	8.532 mg	1 mL	20
50 mM	21.330 mg	1 mL	50

Signaling Pathway and Experimental Workflow

Tei 9647 acts as an antagonist to the Vitamin D Receptor (VDR). The simplified signaling pathway below illustrates the mechanism of action of VDR and the point of inhibition by **Tei 9647**.

Caption: VDR signaling pathway and **Tei 9647** antagonism.

The following diagram outlines the experimental workflow for preparing **Tei 9647** stock solutions.

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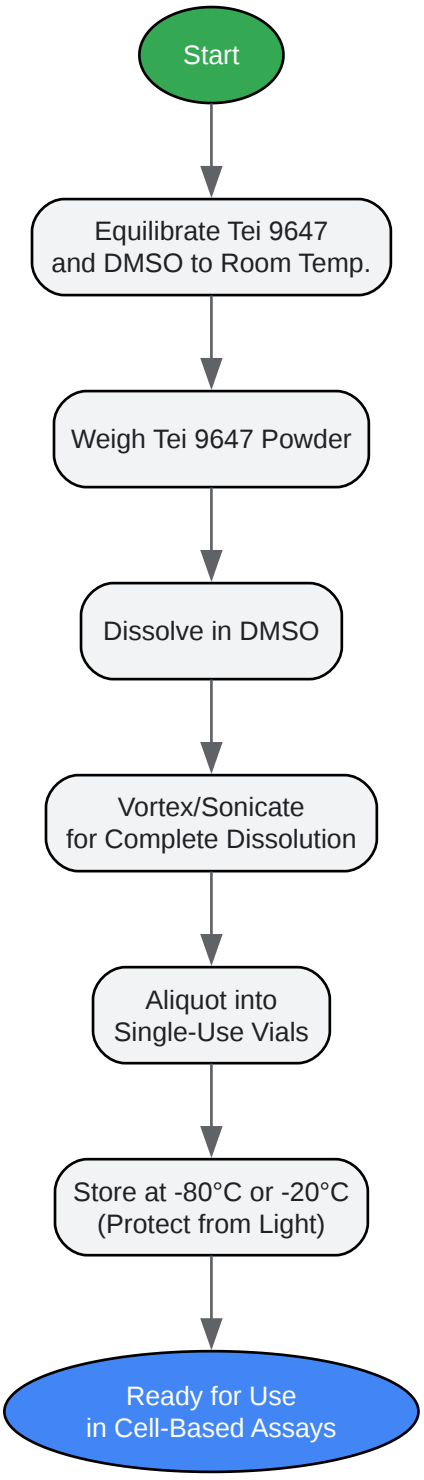
Workflow for Tei 9647 Stock Solution Preparation



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Caption: **Tei 9647** stock solution preparation workflow.

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